

# A Technical Guide to 3-Ethylhexanoic Acid for Research and Drug Development

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## Compound of Interest

Compound Name: 3-Ethylhexanoic acid

Cat. No.: B1594205

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the commercial availability, suppliers, and key technical data for **3-Ethylhexanoic acid** (CAS No. 41065-91-2). This document is intended to serve as a valuable resource for professionals in research, particularly in the fields of organic synthesis and drug development. While **3-Ethylhexanoic acid** is a commercially available compound, its isomer, 2-Ethylhexanoic acid, is more widely documented in scientific literature and industrial applications. This guide will primarily focus on **3-Ethylhexanoic acid**, with comparative and application data drawn from its more prevalent isomer where relevant.

## Chemical and Physical Properties

**3-Ethylhexanoic acid** is a branched-chain carboxylic acid. A summary of its key chemical and physical properties is presented in Table 1. This data has been compiled from various chemical suppliers and databases.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Property	Value
Molecular Formula	C8H16O2[2][4][5]
Molecular Weight	144.21 g/mol [2][4][5]
CAS Number	41065-91-2[2][4][5]
Appearance	Colorless liquid
Boiling Point	234.6 °C at 760 mmHg[2][3][5]
Density	0.926 g/cm <sup>3</sup> [2][3]
Flash Point	116.6 °C[2][3][5]
Refractive Index	1.435[3][5]
Vapor Pressure	0.0182 mmHg at 25°C[2]
LogP	2.28740[2][3]
PSA	37.30000[2][3][5]
Hydrogen Bond Donor Count	1[2]
Hydrogen Bond Acceptor Count	2[2]
Rotatable Bond Count	5[2]

## Commercial Availability and Suppliers

**3-Ethylhexanoic acid** is available from a variety of chemical suppliers, typically in research and development quantities. The product has achieved commercial mass production, indicating its availability for larger-scale needs as well.[2] Below is a summary of some of the key suppliers and their offerings.

Supplier	Purity/Grade	Available Quantities
American Custom Chemicals Corporation	95.00%	5mg[2]
AK Scientific	Not specified	100mg, 250mg[2]
Sigma-Aldrich	Not specified	Various, inquire for details[6]
BOC Sciences	Qualified Product	Inquire for details[7]
LookChem	98% (from raw suppliers), 95.00% (from reagent suppliers)	Various, inquire for details[2]
ChemicalBook	Not specified	Various, inquire for details[8]
Guidechem	Not specified	Various, inquire for details[5]

Note: Pricing and availability are subject to change. It is recommended to contact the suppliers directly for the most current information.

## Purity and Impurities

Commercially available **3-Ethylhexanoic acid** is typically offered with purities ranging from 95% to 98%.[2] For drug development and other sensitive applications, it is crucial to obtain a certificate of analysis (CoA) from the supplier to understand the impurity profile. Common impurities in carboxylic acids can include residual starting materials from synthesis, by-products, and water.

## Applications in Research and Drug Development

While specific literature on the applications of **3-Ethylhexanoic acid** in drug development is not abundant, its isomer, 2-Ethylhexanoic acid, is widely utilized and provides insights into potential applications.

### 4.1. Role in Pharmaceutical Manufacturing:

2-Ethylhexanoic acid is a crucial intermediate in the synthesis of various Active Pharmaceutical Ingredients (APIs) and excipients.[9] Its branched alkyl chain can influence the lipophilicity,

bioavailability, and metabolic stability of drug compounds.[9] One of its primary roles is as a precursor for creating metal salts, which can be used in drug delivery systems or as catalysts in biopharmaceutical manufacturing processes.[9]

#### 4.2. Synthetic Applications:

Derivatives of 2-Ethylhexanoic acid have unique properties due to their lipophilicity and steric bulk, making them useful in various organic synthesis applications, including:[10]

- Amide formation[10]
- Allyl deprotection[10]
- Stereoselective reductive amination[10]

It has also been used as a dual solvent-catalyst in one-pot synthesis reactions.[10]

#### 4.3. Metabolism and Pharmacokinetics:

Studies on the metabolism of 2-Ethylhexanoic acid in rats have shown that it is rapidly eliminated, predominantly in the urine.[11] The major urinary metabolites include the glucuronide of the parent compound and various oxidized forms.[11] In humans, the major catabolic pathway for 2-Ethylhexanoic acid is beta-oxidation, with the dominant urinary metabolite being 3-oxo-2-ethylhexanoic acid.[12]

## Experimental Protocols

Detailed experimental protocols for the specific use of **3-Ethylhexanoic acid** in drug development are not readily available in the reviewed literature. However, a general protocol for the synthesis of a structurally related compound and a protocol for the synthesis of a metal salt of 2-Ethylhexanoic acid are provided as examples of relevant laboratory procedures.

#### 5.1. Example Protocol: Synthesis of a Structurally Related Propanoic Acid Derivative

This protocol describes the synthesis of 3-(2-oxocyclohexyl)propanoic acid and can serve as a general workflow for reactions involving Michael additions to form carboxylic acid derivatives.  
[13]

- **Enamine Formation:** Cyclohexanone is reacted with a secondary amine (e.g., pyrrolidine) in the presence of an acid catalyst to form the corresponding enamine.
- **Michael Addition:** The enamine then undergoes a Michael addition with an acrylate ester (e.g., methyl acrylate).[\[13\]](#)
- **Hydrolysis:** The resulting ester is hydrolyzed to the carboxylic acid using an aqueous acid or base.[\[13\]](#)

## 5.2. Example Protocol: Synthesis of Rhodium (II) 2-Ethylhexanoate

This protocol is adapted from a patent for the synthesis of a rhodium (II) salt of 2-Ethylhexanoic acid and illustrates a method for preparing metal complexes of this class of compounds.[\[14\]](#)

- **Salt Formation:** 2-Ethylhexanoic acid is reacted with a sodium hydroxide solution to form sodium 2-ethylhexanoate.[\[14\]](#)
- **Complexation:** Rhodium trichloride is added to the solution, and the mixture is refluxed for 24 hours.[\[14\]](#)
- **Isolation:** After cooling, the pH is adjusted, and the product is isolated by filtration and dried under vacuum.[\[14\]](#)

## Safety and Handling

**3-Ethylhexanoic acid** and its isomer 2-Ethylhexanoic acid are classified as hazardous substances. It is imperative to handle these chemicals with appropriate personal protective equipment (PPE) in a well-ventilated area.

Hazard Statements:[\[15\]](#)[\[16\]](#)

- Harmful if swallowed.[\[15\]](#)
- Harmful in contact with skin.[\[15\]](#)[\[16\]](#)
- Causes skin irritation.[\[16\]](#)
- Causes serious eye irritation.[\[16\]](#)

- Suspected of damaging the unborn child.[15][16]
- May damage fertility or the unborn child.[16]

Precautionary Statements:[15][16]

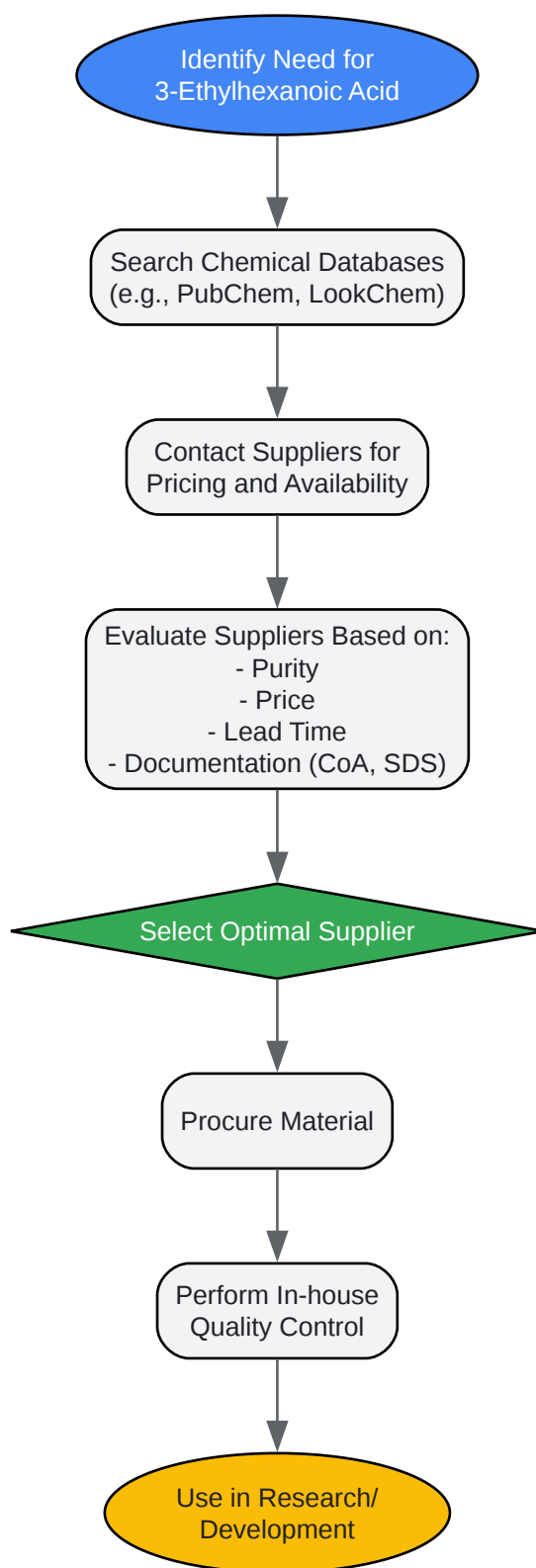
- Obtain special instructions before use.[16]
- Wear protective gloves, protective clothing, eye protection, and face protection.[15][16]
- IF exposed or concerned: Get medical advice/attention.[15][16]
- Store locked up.[15][16]
- Dispose of contents/container in accordance with local/regional/national/international regulations.[15]

Always consult the Safety Data Sheet (SDS) provided by the supplier for complete and detailed safety information before handling this chemical.

## Conclusion

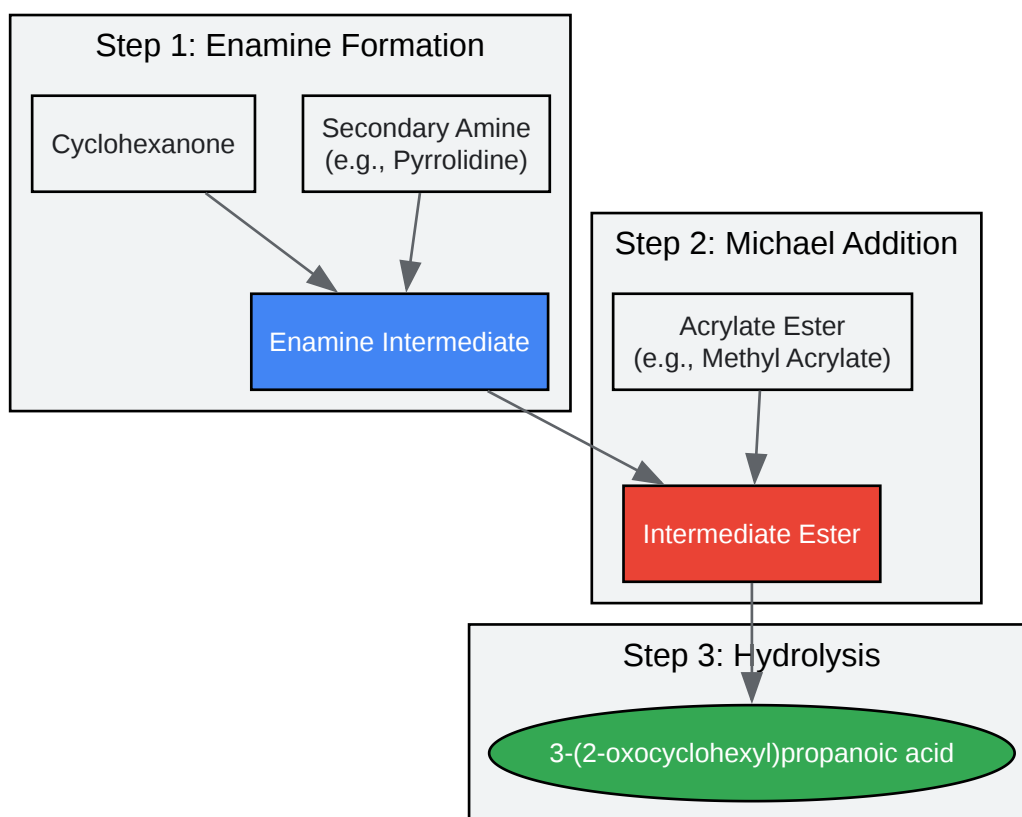
**3-Ethylhexanoic acid** is a commercially available branched-chain carboxylic acid with potential applications in organic synthesis and as a building block in drug development. While its direct applications are less documented than its isomer, 2-Ethylhexanoic acid, the properties and reactivity of the latter provide a strong indication of the potential utility of **3-Ethylhexanoic acid**. Researchers and drug development professionals should consider the purity and impurity profile of the commercially available material and adhere to strict safety protocols when handling this compound.

## Visualizations



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Caption: Workflow for sourcing **3-Ethylhexanoic acid**.



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Caption: General synthesis pathway for a propanoic acid derivative.

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